Introduction: The Versatility of an Activated Olefin

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Compound of Interest

Compound Name:	*N,N-dimethylethenesulfonamide*
CAS No.:	*7700-07-4*
Cat. No.:	*B1319920*

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N,N-dimethylvinylsulfonamide (DMVSA) is a functionalized vinyl monomer characterized by the potent electron-withdrawing capacity of its N,N-dimethylsulfonamide group. This electronic feature polarizes the carbon-carbon double bond, rendering the β-carbon atom highly electrophilic and susceptible to nucleophilic attack. Consequently, DMVSA serves as a versatile building block in organic synthesis and a valuable reactive moiety in medicinal chemistry. Its reactivity is primarily defined by two key pathways: 1,4-conjugate (Michael) additions and cycloaddition reactions.[1] This guide provides an in-depth exploration of the reactivity profile of DMVSA, offering mechanistic insights, practical protocols, and an examination of its applications, particularly in the realm of targeted covalent inhibitors for drug discovery.

Core Reactivity Principles: Electronic Activation

The reactivity of N,N-dimethylvinylsulfonamide is fundamentally governed by the electronic properties of the sulfonyl group (-SO_2-). This group exerts a strong electron-withdrawing effect through both induction (I-effect) and resonance (R-effect). This polarization creates a significant partial positive charge (δ+) on the β-carbon of the vinyl group, making it an excellent Michael acceptor.

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The general mechanism for the Michael addition involves the attack of a nucleophile on this electrophilic β-carbon.[2][3] The resulting intermediate is a resonance-stabilized enolate, which is then protonated to yield the final 1,4-adduct. This process is thermodynamically controlled and allows for the formation of new carbon-carbon, carbon-nitrogen, carbon-sulfur, and carbon-oxygen bonds under relatively mild conditions.[4][5]

Key Reaction Classes and Mechanistic Insights

Michael (1,4-Conjugate) Addition Reactions

The Michael addition is the hallmark reaction of DMVSA, enabling its conjugation to a wide array of nucleophiles.[1] This reactivity is the cornerstone of its utility in both synthetic chemistry and chemical biology.

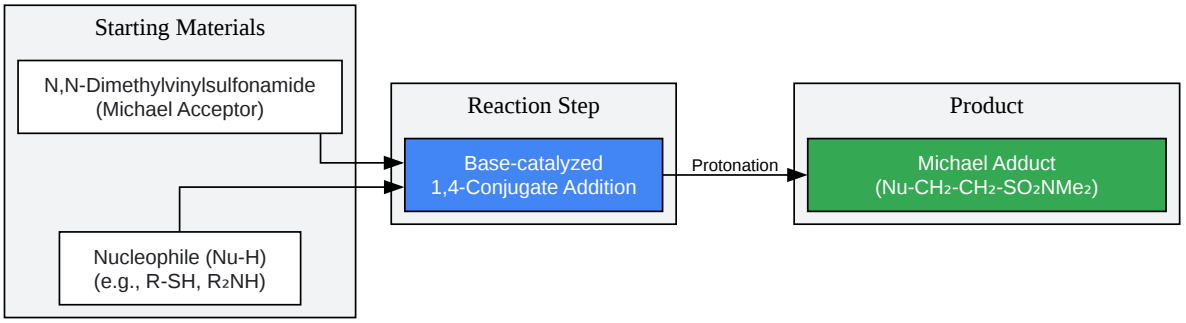
- Aza-Michael Addition (Nitrogen Nucleophiles): Primary and secondary amines readily add to DMVSA to form β-amino sulfonamides. This reaction is highly efficient and is a common method for introducing the sulfonamide moiety into more complex molecules. The resulting products are stable and often serve as intermediates in pharmaceutical synthesis.[6]

- Thia-Michael Addition (Sulfur Nucleophiles): Thiols, particularly the thiol group of cysteine residues in proteins, are excellent nucleophiles for DMVSA.[7][8] This specific reactivity is heavily exploited in the design of targeted covalent inhibitors, where the vinyl sulfonamide acts as an electrophilic "warhead" that forms an irreversible covalent bond with a cysteine residue in the active site of a target protein.[8][9]

- Carbon-Michael Addition (Carbon Nucleophiles): Stabilized carbanions, such as those derived from malonates or β-ketoesters, can also serve as Michael donors, facilitating the formation of new carbon-carbon bonds.[2][3]

Below is a generalized workflow for a typical Michael addition reaction involving DMVSA.

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Caption: Workflow for a general Michael addition with DMVSA.

The table below summarizes the types of nucleophiles that readily react with DMVSA in Michael additions.

Nucleophile Class	Example	Product Type
Nitrogen (Aza-Michael)	Piperidine, Aniline	β-Amino sulfonamides
Sulfur (Thia-Michael)	Cysteine, Ethanethiol	β-Thioether sulfonamides
Carbon (C-Michael)	Diethyl malonate	Substituted alkyl sulfonamides
Oxygen (Oxa-Michael)	Alkoxides, Phenoxides	β-Alkoxy sulfonamides

[3+2] Cycloaddition Reactions

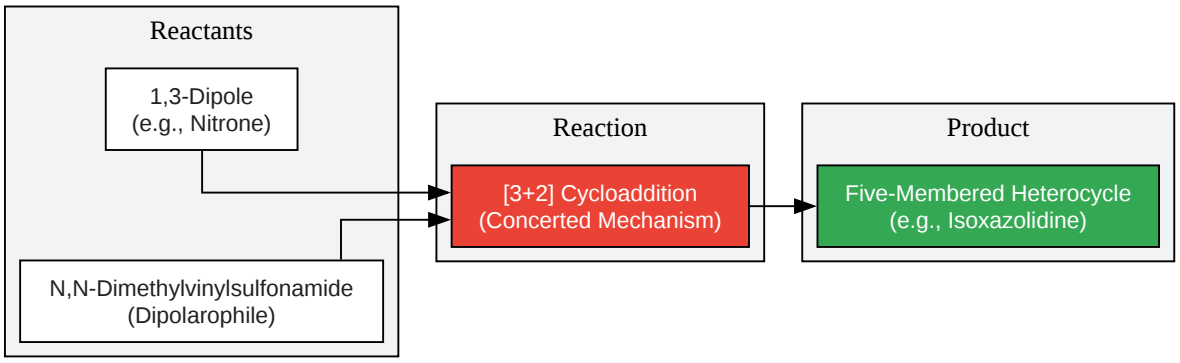
As an activated olefin, N,N-dimethylvinylsulfonamide is an effective dipolarophile in [3+2] cycloaddition reactions.[10] This class of reactions provides a powerful route to five-membered heterocyclic systems. It reacts with various 1,3-dipoles, such as:

- Nitrones: To form isoxazolidine rings.[11][12]

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- Nitrile Imines: Generated in situ from hydrazonoyl halides, to produce pyrazole derivatives.[13][14]
- Azomethine Ylides: To yield pyrrolidine structures.[11]

The regioselectivity of these cycloadditions is dictated by the frontier molecular orbitals of the dipole and the dipolarophile. The electron-deficient nature of the DMVSA double bond facilitates a rapid reaction.



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Caption: General scheme of a [3+2] cycloaddition reaction with DMVSA.

Radical Polymerization

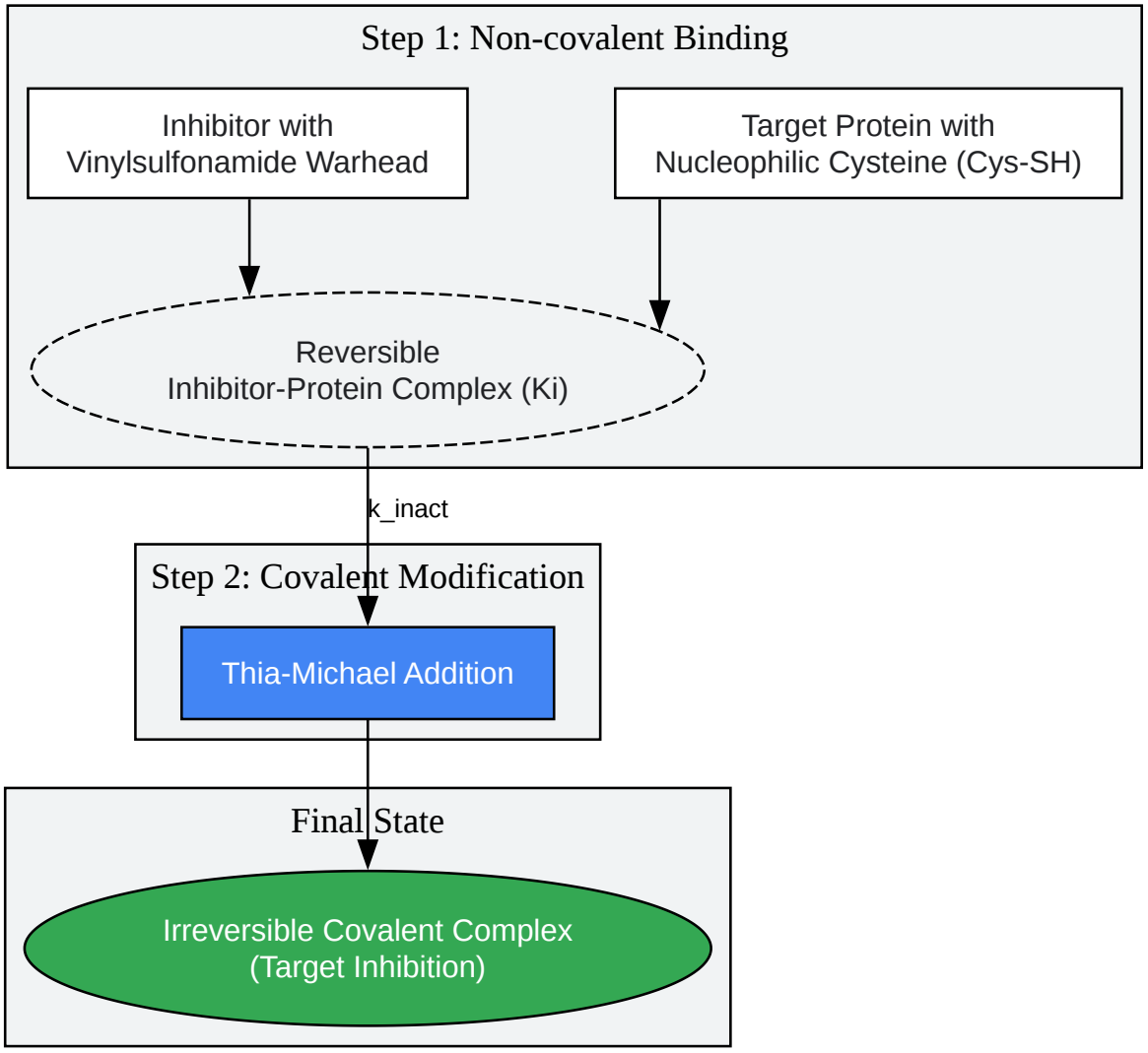
Vinyl monomers are precursors to polymers, and DMVSA is no exception. While less common than its conjugate addition chemistry, it can undergo free-radical polymerization. This reactivity is analogous to that of other N-vinylamides and acrylamides.[15][16] The polymerization can be initiated using standard radical initiators like AIBN or ammonium persulfate. The resulting poly(N,N-dimethylvinylsulfonamide) is a water-soluble polymer whose properties can be tuned by copolymerization with other monomers.

Application in Drug Discovery: A Covalent Warhead

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The most significant contemporary application of the vinyl sulfonamide moiety is in the design of targeted covalent inhibitors (TCIs).[8] TCIs function by first binding non-covalently to the target protein, followed by the formation of a stable, covalent bond between an electrophilic "warhead" on the inhibitor and a nucleophilic amino acid residue on the protein.[17]

N,N-dimethylvinylsulfonamide derivatives are highly effective warheads for targeting cysteine residues.[7][9] The soft electrophilicity of the β-carbon is well-matched to the soft nucleophilicity of the cysteine thiol. This reaction is typically irreversible and results in complete and prolonged inhibition of the target protein's activity.[8] This strategy has been successfully employed to develop potent and selective inhibitors for various enzyme classes, including kinases and transcription factors.[18]



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Caption: Mechanism of action for a vinylsulfonamide-based covalent inhibitor.

Experimental Protocols

Protocol 1: Aza-Michael Addition of Piperidine to N,N-dimethylvinylsulfonamide

This protocol describes a standard procedure for the conjugate addition of a secondary amine to DMVSA.

Materials:

- N,N-dimethylvinylsulfonamide (1.0 eq)
- Piperidine (1.1 eq)
- Methanol (as solvent, approx. 0.5 M concentration)
- Round-bottom flask with magnetic stirrer
- Standard work-up and purification equipment (rotary evaporator, silica gel for chromatography)

Procedure:

- Dissolve N,N-dimethylvinylsulfonamide in methanol in a round-bottom flask at room temperature.
- Add piperidine dropwise to the stirred solution. A mild exotherm may be observed.
- Stir the reaction mixture at room temperature for 4-6 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS) until the starting material is consumed.
- Once the reaction is complete, concentrate the mixture under reduced pressure using a rotary evaporator to remove the methanol.

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- The crude residue can be purified by silica gel column chromatography using an appropriate eluent system (e.g., ethyl acetate/hexanes gradient) to afford the pure β-amino sulfonamide product.

- Characterize the final product using ^{1}H NMR, ^{13}C NMR, and mass spectrometry.

Conclusion

N,N-dimethylvinylsulfonamide exhibits a rich and predictable reactivity profile dominated by its character as a potent Michael acceptor and a competent dienophile. The electron-withdrawing sulfonamide group activates the vinyl moiety, enabling facile 1,4-conjugate additions with a wide range of nucleophiles and participation in [3+2] cycloadditions. This versatile reactivity has established DMVSA as a valuable building block in organic synthesis. Furthermore, its specific reactivity towards cysteine thiols has positioned it as a privileged electrophilic warhead in modern drug discovery, enabling the design of potent and selective targeted covalent inhibitors. Understanding this reactivity profile is crucial for researchers aiming to leverage its unique chemical properties in synthesis and medicinal chemistry.

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